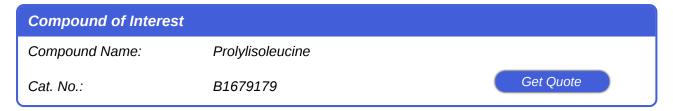


## **Technical Overview of Prolylisoleucine (Pro-Ile)**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical properties of **prolylisoleucine**, a dipeptide composed of the amino acids proline and isoleucine.

### **Core Molecular Data**

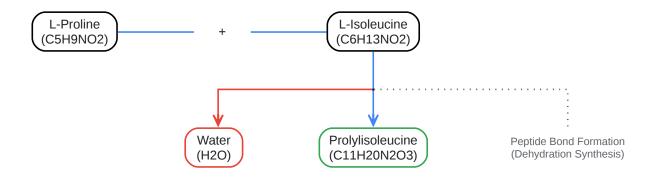
**Prolylisoleucine**, also known as Pro-IIe, is formed through the condensation of L-proline and L-isoleucine. The key quantitative data for this dipeptide are summarized below.

Property	Value	Source
Molecular Formula	C11H20N2O3	PubChem CID 104014[1]
Molecular Weight	228.29 g/mol	PubChem CID 104014[1][2][3]
Monoisotopic Mass	228.14739250 Da	PubChem CID 104014[1]

### **Chemical Structure and Formation**

The formation of **prolylisoleucine** from its constituent amino acids, L-proline and L-isoleucine, occurs via a dehydration synthesis reaction, resulting in the formation of a peptide bond.





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Caption: Formation of **Prolylisoleucine** via dehydration synthesis.

## **Methodology for Molecular Weight Determination**

The standard and most accurate method for determining the molecular weight of a dipeptide like **prolylisoleucine** is Mass Spectrometry (MS).

Experimental Protocol: High-Resolution Mass Spectrometry

- Sample Preparation: A pure sample of prolylisoleucine is dissolved in a suitable solvent, typically a mixture of water, acetonitrile, and a small amount of acid (e.g., formic acid), to facilitate ionization.
- Ionization: The sample solution is introduced into the mass spectrometer. Electrospray ionization (ESI) is the most common technique for this type of molecule. ESI generates charged molecular ions (e.g., [M+H]+) in the gas phase with minimal fragmentation.
- Mass Analysis: The generated ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a Time-of-Flight (TOF) analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection: The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- Data Interpretation: The peak in the spectrum corresponding to the singly charged,
  protonated molecule ([M+H]+) is identified. The molecular weight (M) is calculated by



subtracting the mass of a proton (approx. 1.007 Da) from the measured m/z value of this peak. The high-resolution instrument provides a highly accurate mass measurement, allowing for the confirmation of the elemental composition (C11H20N2O3).

The computed molecular weight of 228.29 g/mol is derived from the sum of the atomic weights of the constituent atoms in the molecular formula C11H20N2O3.[1] This theoretical value is readily confirmed by the experimental protocol described above.

Note: **Prolylisoleucine** is a simple dipeptide. As such, complex signaling pathways or extensive experimental workflows beyond standard analytical characterization are not typically associated with this molecule in isolation. It may, however, be studied as a component of larger peptides or as a metabolic product.

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### References

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- 2. medchemexpress.com [medchemexpress.com]
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  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679179#prolylisoleucine-molecular-weight-and-formula]

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